

CAS number and chemical properties of 5-Amino-3-(3-methoxyphenyl)isoxazole

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Compound of Interest

Compound Name: 5-Amino-3-(3-methoxyphenyl)isoxazole

Cat. No.: B054138

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An In-depth Technical Guide to 5-Amino-3-(3-methoxyphenyl)isoxazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **5-Amino-3-(3-methoxyphenyl)isoxazole** (CAS Number: 119162-46-8). Due to the limited availability of specific experimental data for this particular isomer, this document also includes comparative data from its better-characterized structural isomer, 5-Amino-3-(4-methoxyphenyl)isoxazole, to provide a contextual understanding. The guide details general synthetic methodologies applicable to this class of compounds and explores the known biological significance of the isoxazole scaffold, offering insights for researchers in medicinal chemistry and drug discovery.

Chemical Identity and Properties

5-Amino-3-(3-methoxyphenyl)isoxazole is a heterocyclic compound featuring a central isoxazole ring substituted with an amino group at the 5-position and a 3-methoxyphenyl group at the 3-position.

Table 1: Core Chemical Data for **5-Amino-3-(3-methoxyphenyl)isoxazole**

Property	Value	Source
CAS Number	119162-46-8	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.2 g/mol	[1]
Purity	97% (as commercially available)	[1]

While specific experimental data for the melting point, boiling point, and solubility of **5-Amino-3-(3-methoxyphenyl)isoxazole** are not readily available in the public domain, data for the closely related structural isomer, 5-Amino-3-(4-methoxyphenyl)isoxazole, can offer some insight. It is crucial to note that these values are for the 4-methoxy isomer and may differ for the 3-methoxy isomer.

Table 2: Comparative Chemical Properties of 5-Amino-3-(4-methoxyphenyl)isoxazole

Property	Value	Source
CAS Number	86685-98-5	[2][3]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[2][3]
Molecular Weight	190.20 g/mol	[2][3]
Melting Point	135-139 °C (literature)	[2]
Appearance	Solid	

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **5-Amino-3-(3-methoxyphenyl)isoxazole** is not extensively documented. However, a general and adaptable method for the synthesis of related 3-amino-5-arylisoxazoles has been described, which involves the reaction of an arylpropionitrile with hydroxylamine. The following represents a plausible synthetic route that could be adapted for the target molecule.

General Experimental Protocol: Synthesis of 3-Amino-5-arylisoxazoles

This protocol is adapted from a patented method for a positional isomer and would require optimization for the synthesis of **5-Amino-3-(3-methoxyphenyl)isoxazole**.

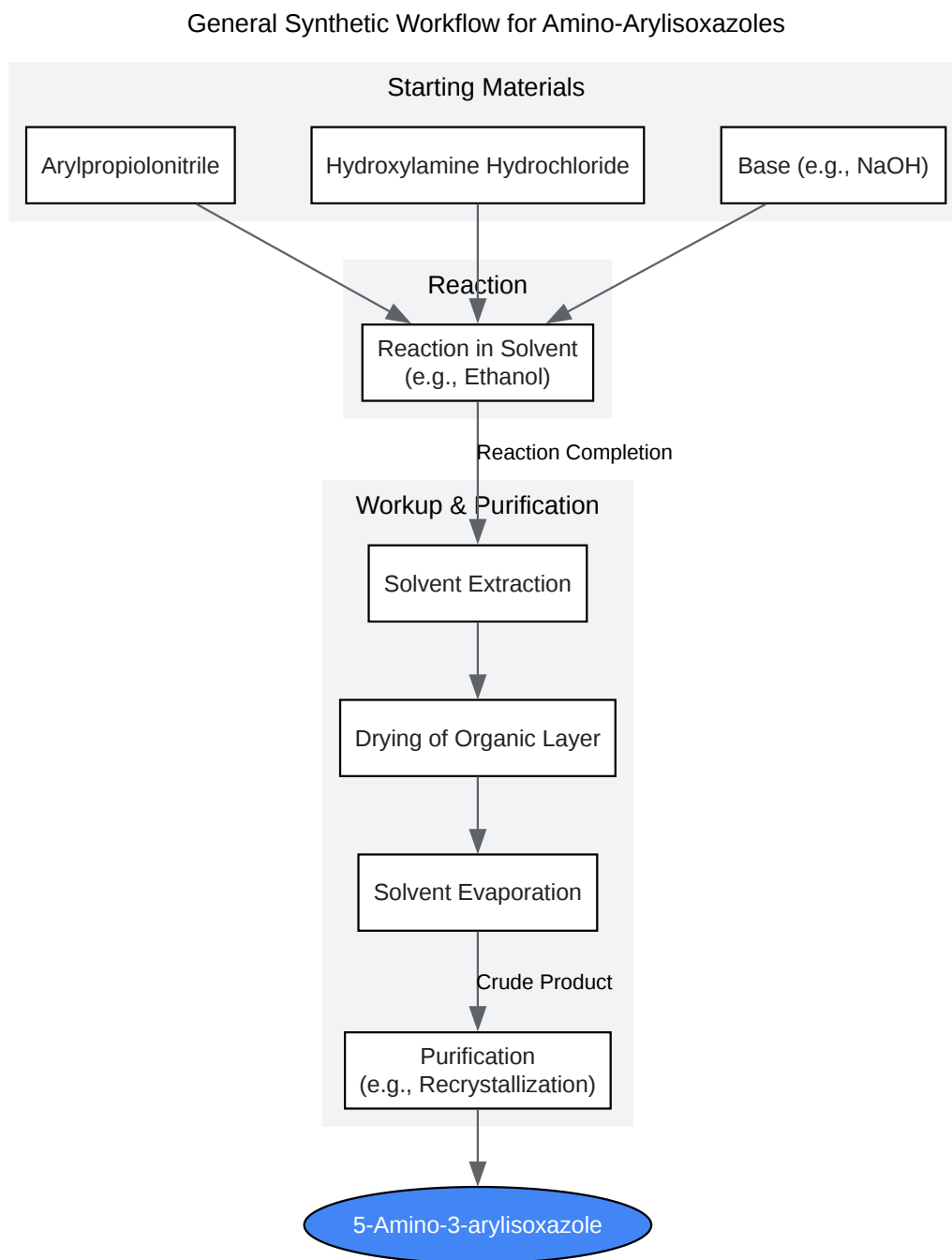
Materials:

- Arylpropionitrile (in this case, 3-methoxyphenylpropionitrile)
- Hydroxylamine hydrochloride
- Sodium hydroxide (aqueous solution, e.g., 10%)
- Ethanol
- Ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate
- Hydrochloric acid (aqueous solution, e.g., 10%)

Procedure:

- A solution of the arylpropionitrile in ethanol is prepared.
- Separately, a solution of hydroxylamine hydrochloride in aqueous sodium hydroxide is prepared.
- The hydroxylamine solution is added to the arylpropionitrile solution.
- The reaction mixture is stirred at room temperature, typically overnight.
- Following the reaction, the mixture is extracted with a suitable organic solvent, such as ether.
- The combined organic extracts are washed with water and dried over anhydrous sodium sulfate.

- The solvent is removed under reduced pressure.
- The crude product is then purified. This may involve an acid-base extraction where the residue is dissolved in aqueous hydrochloric acid, washed to remove impurities, and then the product is precipitated by making the solution alkaline with sodium hydroxide.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., aqueous ethanol) to yield the final 3-amino-5-arylisoazole product.^[4]



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Caption: General workflow for the synthesis of 5-Amino-3-arylisoxazoles.

Biological Activity and Signaling Pathways

Specific biological activities and associated signaling pathways for **5-Amino-3-(3-methoxyphenyl)isoxazole** have not been reported. However, the isoxazole ring is a well-established pharmacophore present in numerous compounds with a wide range of biological activities.^{[5][6]}

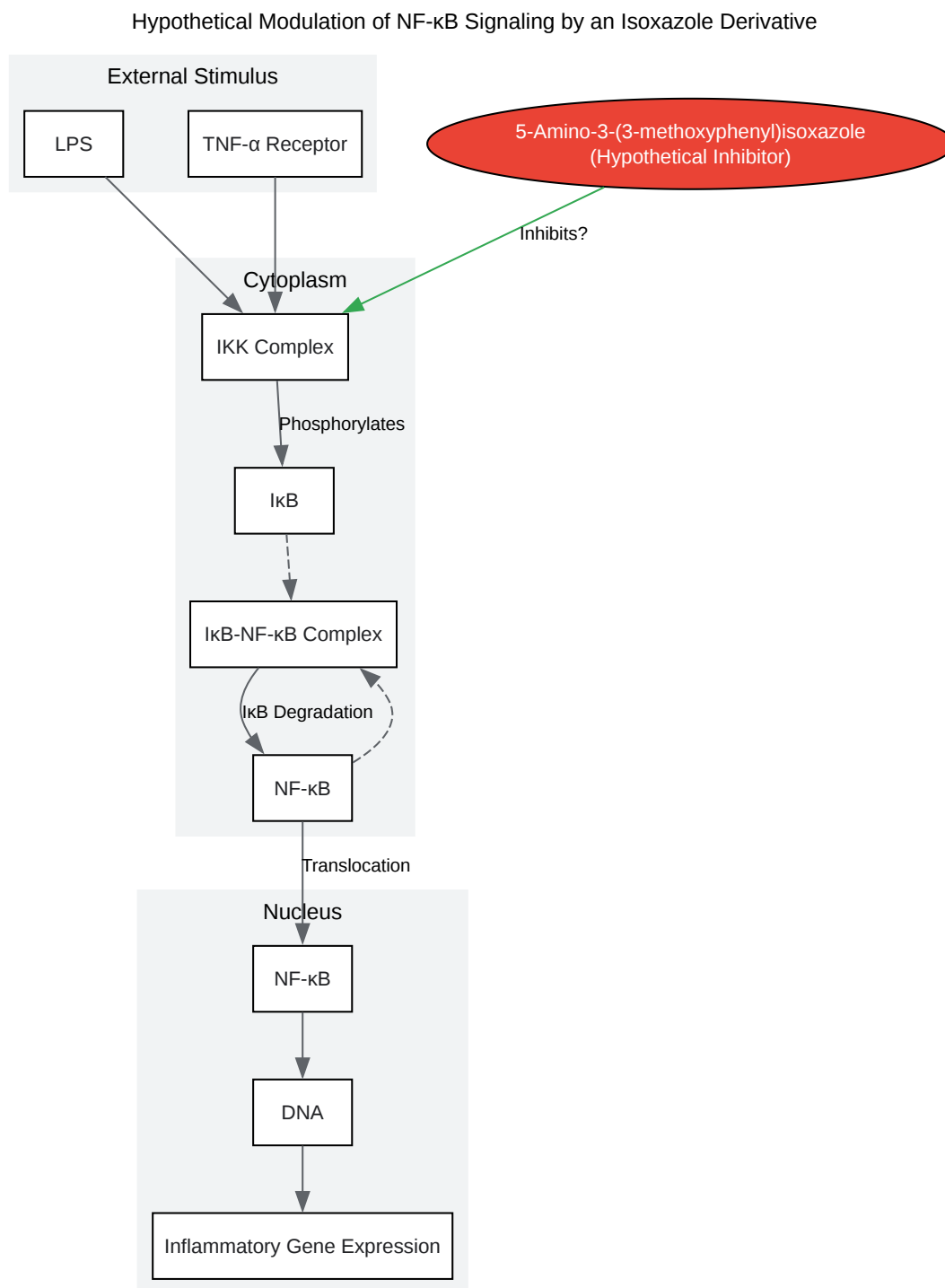
General Biological Activities of the Isoxazole Scaffold:

- **Anti-inflammatory:** Many isoxazole derivatives exhibit anti-inflammatory properties. For example, some compounds have been shown to inhibit the production of pro-inflammatory cytokines like TNF- α .
- **Anticancer:** The isoxazole nucleus is a key component of some anticancer agents, with activities including the inhibition of tumor cell proliferation.
- **Antibacterial and Antifungal:** The isoxazole moiety is found in several antimicrobial drugs.
- **Analgesic:** Certain isoxazole derivatives have demonstrated pain-relieving effects.^[7]
- **Immunomodulatory:** Some isoxazoles can modulate the immune response, for instance, by suppressing the proliferation of immune cells.^[8]

Given the prevalence of anti-inflammatory activity among isoxazole-containing compounds, a hypothetical signaling pathway that could be modulated by a compound like **5-Amino-3-(3-methoxyphenyl)isoxazole** is the NF- κ B signaling pathway, a key regulator of inflammation.

Hypothetical Signaling Pathway Involvement:

The diagram below illustrates a simplified representation of the NF- κ B signaling pathway, which is a common target for anti-inflammatory drug discovery. It is plausible that a novel isoxazole derivative could exert its effects by modulating one or more components of this pathway.



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Caption: Hypothetical inhibition of the NF- κ B signaling pathway.

Conclusion

5-Amino-3-(3-methoxyphenyl)isoxazole is a chemical entity with a confirmed molecular structure and CAS number. While specific, experimentally-derived physicochemical and biological data are currently limited, its structural similarity to other biologically active isoxazoles suggests potential for further investigation in drug discovery and development. The general synthetic routes and the known biological activities of the isoxazole scaffold provide a solid foundation for researchers to explore the therapeutic potential of this and related compounds. Future studies are warranted to fully characterize the chemical properties, develop optimized synthetic protocols, and elucidate the specific biological mechanisms of action of **5-Amino-3-(3-methoxyphenyl)isoxazole**.

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